

Basic Compound Information & Properties

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Compound Focus: 2-Bromo-1-octene

CAS No.: 13249-60-0

Cat. No.: S763700

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This section outlines the fundamental identification and physical properties of **2-Bromo-1-octene** as reported in chemical databases [1].

Property	Value
Common Name	2-Bromo-1-octene [1]
CAS Number	13249-60-0 [1]
Molecular Formula	C ₈ H ₁₅ Br [1]
Molecular Weight	191.109 g/mol [1]
Density	1.133 g/cm ³ [1]
Boiling Point	183.9 °C at 760 mmHg [1]
Index of Refraction	1.462 [1]
Vapour Pressure	1.028 mmHg at 25°C [1]

Stability & Reactivity FAQs

Q1: What is the primary factor contributing to the stability of 2-Bromo-1-octene? A1: The stability of **2-Bromo-1-octene** is primarily due to the **allylic resonance effect** [2]. The molecule's structure allows the unpaired electron (in its radical form) or the positive charge (in its ionic form) to be delocalized across a π -orbital network involving carbon atoms 1, 2, and 3. This results in two equivalent resonance forms, making the intermediate allylic radical more stable than a typical alkyl radical [2]. The true structure is a resonance hybrid of these two forms.

Q2: What are the major decomposition pathways or stability concerns for this compound? A2: While specific degradation products for **2-Bromo-1-octene** are not listed, its structure suggests two key stability concerns:

- **Instability under Strong Bases:** As an allylic halide, it is highly susceptible to nucleophilic substitution reactions (e.g., S_N1 or S_N2) and eliminations (E2) due to the electron-withdrawing bromine and resonance stabilization of the resulting carbocation or alkene products.
- **Light and Heat Sensitivity:** Allylic bromides can decompose or participate in radical reactions, especially when exposed to light or heat.

Q3: What storage conditions are recommended for 2-Bromo-1-octene? A3: Based on its properties [1]:

- Store in a **cool, dark, and well-ventilated place**, away from direct sunlight and heat sources.
- Keep the container **tightly sealed** to prevent moisture absorption and minimize vapor release, given its measurable vapor pressure at room temperature [1].
- Store separately from strong bases and oxidizing agents.

Experimental Troubleshooting Guide

Issue 1: Low Yield or Formation of Multiple Products in Allylic Bromination of 1-Octene

- **Problem:** The reaction of 1-octene with N-Bromosuccinimide (NBS) yields a mixture of 3-bromo-1-octene and 1-bromo-2-octene instead of a single product [2].
- **Explanation:** This is an expected outcome of the **allylic resonance mechanism**. The reaction proceeds via an allylic radical intermediate that is not symmetrical. Bromination can occur at either end of this delocalized system, leading to a mixture of products [2]. The two primary products are **2-Bromo-1-octene** and **3-Bromo-1-octene** (with 1-bromo-2-octene being a common name for the latter).
- **Solution:**
 - **Optimize Reaction Conditions:** Carefully control reaction temperature, concentration, and the use of radical initiators.

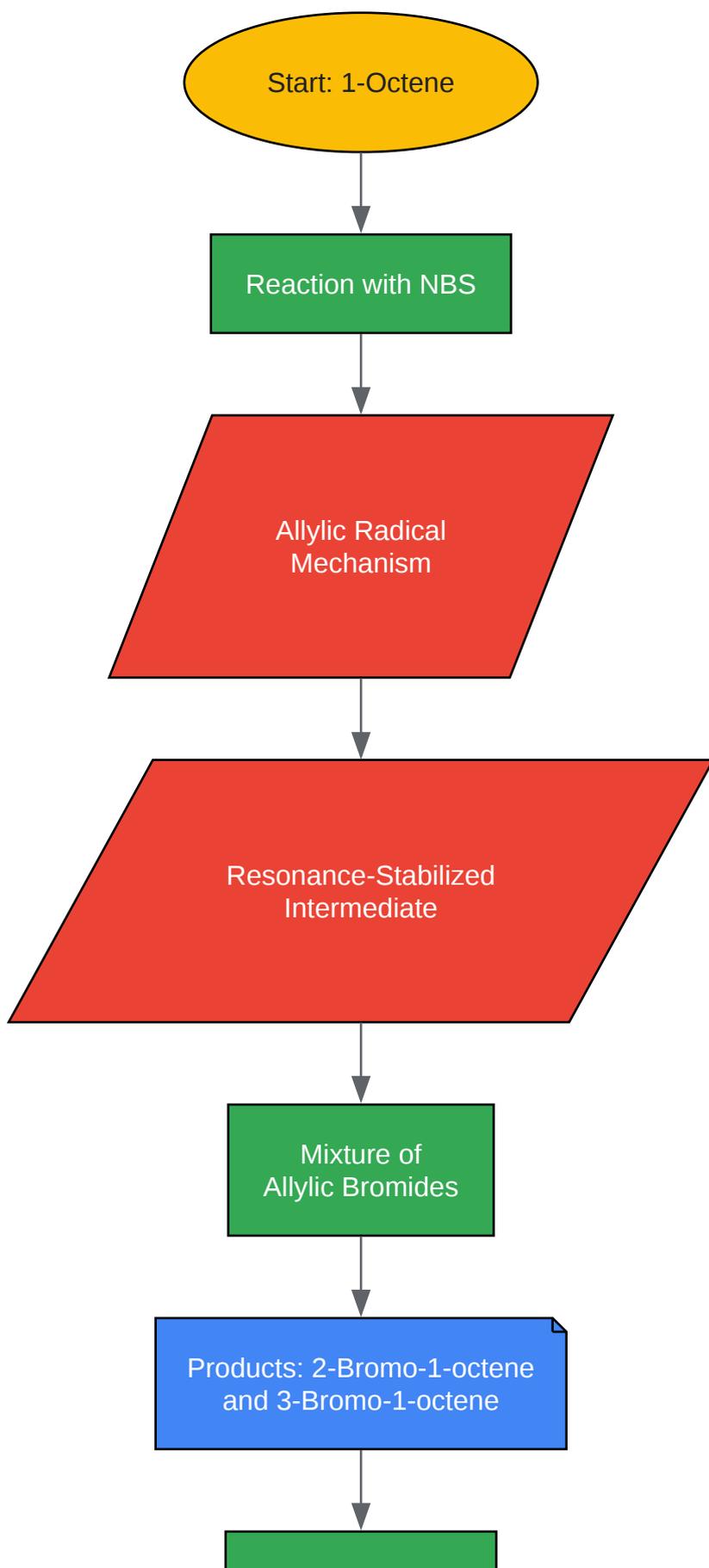
- **Employ Purification Techniques:** Plan for and utilize separation techniques like distillation or chromatography to isolate the desired isomer.
- **Confirm Identity:** Use analytical methods (NMR, GC-MS) to confirm the identity and ratio of the products.

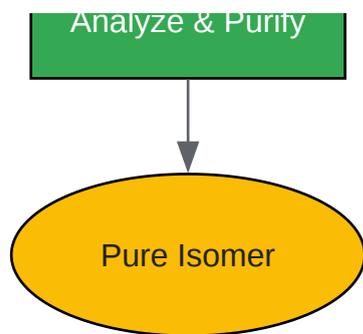
Issue 2: Unwanted Polymerization or Decomposition During Reactions

- **Problem:** The compound appears to degrade or form polymeric byproducts during prolonged storage or reaction.
- **Explanation:** The reactive allylic bromide moiety can undergo side reactions, including polymerization, especially if traces of protons or Lewis acids are present.
- **Solution:**
 - **Use Inhibitors:** Consider using stabilizers like copper(I) chloride or antioxidants during storage.
 - **Ensure Purity:** Purify the compound immediately before use.
 - **Control Atmosphere:** Conduct sensitive reactions under an inert atmosphere (e.g., nitrogen or argon).

Experimental Workflow for Synthesis & Analysis

The following diagram illustrates the logical workflow for the synthesis of **2-Bromo-1-octene** from 1-octene and the subsequent decision points based on the reaction outcome, as described in the troubleshooting guide.





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Key Technical Notes for Researchers

- **Regioselectivity:** In the bromination of unsymmetrical alkenes like 1-octene, the two possible products are **not formed in equal amounts**. Reaction typically favors the less hindered, primary carbon, but the ratio should be determined experimentally for your specific conditions [2].
- **Utility of Product:** The products of allylic bromination, such as **2-Bromo-1-octene**, are highly useful as synthetic intermediates. They can be readily converted into **dienes** via dehydrohalogenation with base for further applications in synthesis and drug development [2].

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References

1. - 2 - Bromo - 1 | CAS#:13249-60-0 | Chemsrce octene [chemsrc.com]
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